

Di-tert-butyl Dicarbonate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Di-tert-butyl dicarbonate*

Cat. No.: *B120438*

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For Researchers, Scientists, and Drug Development Professionals

Di-tert-butyl dicarbonate, commonly referred to as Boc anhydride or $(\text{Boc})_2\text{O}$, is an indispensable reagent in organic synthesis, particularly for the protection of amine functionalities in the development of pharmaceuticals and peptides.^{[1][2]} While remarkably useful, its handling is associated with significant health and safety risks, necessitating a thorough understanding of its properties and the implementation of stringent safety protocols. This guide provides an in-depth overview of the safety and handling precautions for **di-tert-butyl dicarbonate**, tailored for professionals in research and drug development.

Physicochemical and Toxicological Properties

Di-tert-butyl dicarbonate is a colorless solid or liquid with a low melting point, making it susceptible to being in either state at ambient laboratory temperatures.^{[1][3]} It is highly volatile and possesses a characteristic sharp odor. A summary of its key quantitative properties is provided in Table 1.

Table 1: Physicochemical and Toxicological Data for **Di-tert-butyl Dicarbonate**

Property	Value	Reference(s)
Chemical Formula	C ₁₀ H ₁₈ O ₅	[1][4]
Molar Mass	218.25 g/mol	[1][4]
Appearance	Colorless solid or oil	[1]
Melting Point	22 to 24 °C (72 to 75 °F)	[1][3]
Boiling Point	56 to 57 °C (133 to 135 °F) at 0.5 mmHg	[1][3]
Density	0.95 g/cm ³	[1]
Flash Point	37 °C (98.6 °F)	[5][6]
Autoignition Temperature	460 °C (860 °F)	[5]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in most organic solvents	[1][2]
Inhalation Toxicity (LC50, Rat, 4h)	100 mg/m ³	[1][7]

Hazard Identification and GHS Classification

Di-tert-butyl dicarbonate is classified as a hazardous substance and requires careful handling.[8] It is a flammable solid or liquid, highly toxic upon inhalation, and can cause serious eye damage, skin irritation, and allergic reactions.[5][7][8][9]

GHS Hazard Statements:

- H228: Flammable solid.[7][9]
- H315: Causes skin irritation.[7][9]
- H317: May cause an allergic skin reaction.[7][9][10]
- H318: Causes serious eye damage.[7][9]

- H330: Fatal if inhaled.[7][9][10][11]
- H335: May cause respiratory irritation.[7][9]

Due to its slow decomposition in the presence of moisture to produce carbon dioxide gas, there is a risk of pressure buildup in sealed containers.[1] For this reason, it is typically supplied in plastic bottles rather than glass.[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **di-tert-butyl dicarbonate** to minimize exposure and ensure personal safety.

- Eye and Face Protection: Tightly fitting safety goggles or a face shield are essential.[12] Contact lenses should not be worn as they can absorb and concentrate irritants.[13]
- Skin Protection: Chemical-resistant gloves, such as nitrile rubber (with a breakthrough time of greater than 240 minutes recommended for prolonged contact), should be worn.[13] A lab coat or chemical-resistant apron is also necessary.[13]
- Respiratory Protection: All work with **di-tert-butyl dicarbonate** should be conducted in a certified chemical fume hood.[5][12] If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge should be used.[5][7]
- Hand Protection: Gloves must be worn on clean hands. After use, hands should be washed and dried thoroughly, and a non-perfumed moisturizer is recommended.[13]

Safe Handling and Storage

Adherence to strict handling and storage protocols is crucial for mitigating the risks associated with **di-tert-butyl dicarbonate**.

- Handling:
 - Work in a well-ventilated area, preferably a chemical fume hood.[5][12]
 - Avoid contact with skin, eyes, and clothing.[5][7]

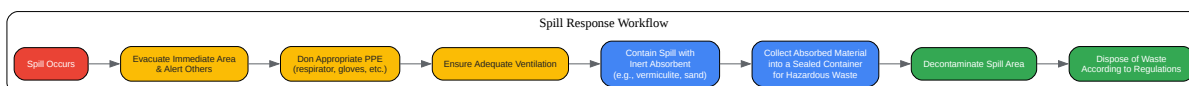
- Do not breathe dust, vapor, mist, or gas.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[7][9]
- Use non-sparking tools and take precautionary measures against static discharge.[12]
- Wash hands thoroughly after handling.[7]
- Storage:
 - Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[7][9]
Recommended storage is often refrigerated at 2-8°C.[3]
 - Store away from incompatible materials such as acids, bases, oxidizing agents, and reducing agents.[5][13]
 - Store in a locked cabinet or other secure location.[7]
 - Be aware of the potential for pressure buildup in containers and vent them periodically if necessary, especially if not stored refrigerated.[9]

Spill and Disposal Procedures

In the event of a spill, immediate and appropriate action is critical. For disposal, all local, state, and federal regulations must be followed.

Spill Response

The following workflow outlines the essential steps for safely managing a **di-tert-butyl dicarbonate** spill.



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Caption: Workflow for responding to a **di-tert-butyl dicarbonate** spill.

For minor spills, remove all ignition sources and clean up immediately, avoiding breathing vapors and contact with skin and eyes.[13] For major spills, clear the area of all personnel, move upwind, and alert emergency responders.[13]

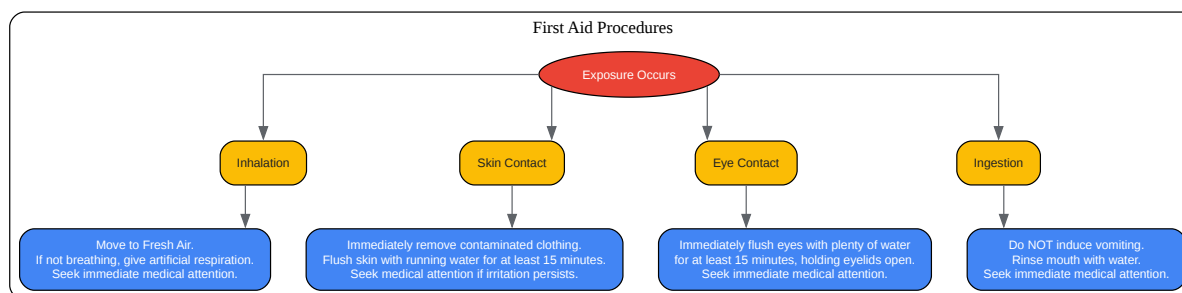
Waste Disposal

Unused or waste **di-tert-butyl dicarbonate** should be treated as hazardous waste and disposed of in accordance with all applicable regulations.[7] Do not dispose of it down the drain.[12] Empty containers may still contain hazardous residues and should be handled accordingly.[9]

First Aid Measures

The appropriate first aid measures depend on the route of exposure. Immediate medical attention is required for inhalation and eye contact.

The following diagram illustrates the recommended first aid procedures.



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Caption: First aid measures for **di-tert-butyl dicarbonate** exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.^[7]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes.^[7] Seek medical attention if irritation develops or persists.^[13]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to hold the eyelids open.^[7] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.^[7] Rinse the mouth with water and seek immediate medical attention.^[7]

Experimental Protocol: Quenching of Excess Di-tert-butyl Dicarbonate

It is often necessary to quench, or neutralize, excess **di-tert-butyl dicarbonate** in a reaction mixture before workup to ensure its complete removal. The following protocol outlines a general and safe procedure for this purpose.

Materials:

- Reaction mixture containing excess **di-tert-butyl dicarbonate**
- Quenching agent (e.g., 2-aminoethanol, imidazole, or a solution of aqueous ammonium hydroxide)
- Appropriate organic solvent for extraction (e.g., ethyl acetate, dichloromethane)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)

- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask, separatory funnel, and other standard laboratory glassware
- Magnetic stirrer and stir bar
- Rotary evaporator

Procedure:

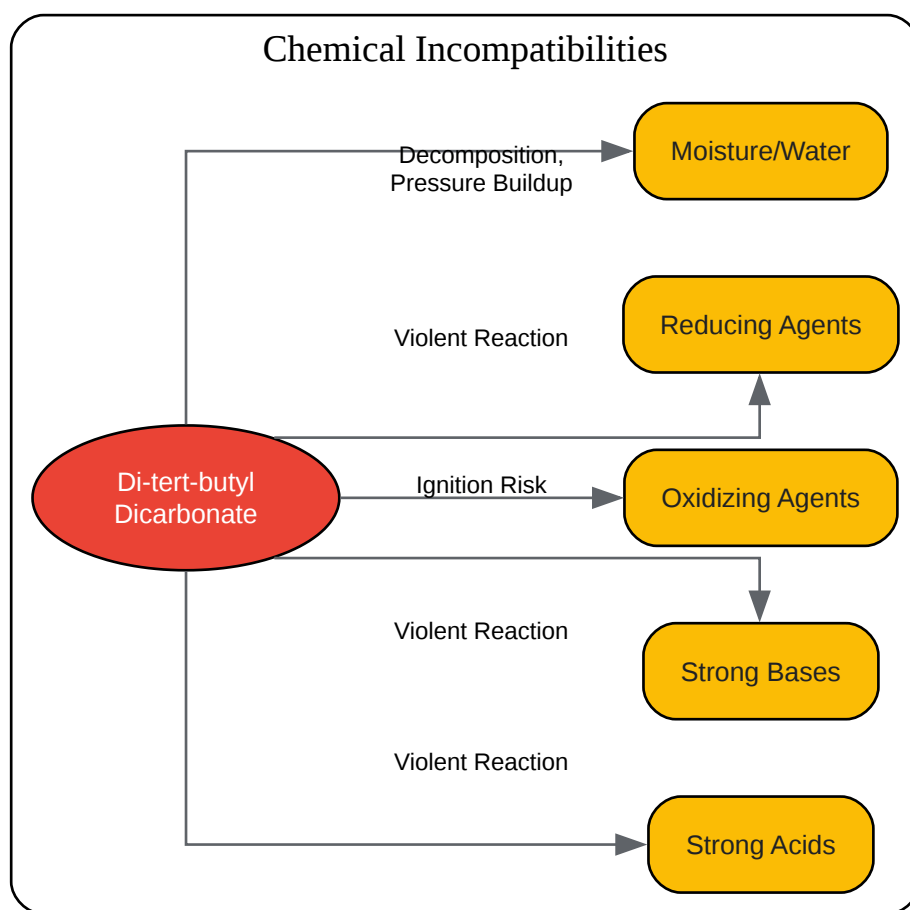
- **Cool the Reaction Mixture:** In a chemical fume hood, cool the reaction mixture to 0 °C in an ice bath. This is to control any potential exotherm during the quenching process.
- **Slow Addition of Quenching Agent:** While stirring, slowly add the chosen quenching agent to the reaction mixture.
 - **2-Aminoethanol:** Add 1.5 to 2 equivalents (relative to the excess Boc anhydride) of 2-aminoethanol dropwise.
 - **Imidazole:** Add 1.5 equivalents of imidazole.[\[1\]](#) The resulting Boc-imidazole is more water-soluble and can be removed with a dilute acid wash during workup.[\[1\]](#)
- **Stir:** Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 1-2 hours to ensure the reaction is complete.[\[1\]](#)
- **Aqueous Workup:**
 - Dilute the reaction mixture with an appropriate organic solvent (e.g., ethyl acetate).[\[1\]](#)
 - Transfer the mixture to a separatory funnel and wash with saturated aqueous sodium bicarbonate solution.[\[1\]](#)
 - Wash with brine.[\[1\]](#)
- **Drying and Concentration:**
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.[\[1\]](#)

- Filter off the drying agent.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.[1]

Note: The choice of quenching agent may depend on the stability of the desired product to the reaction conditions.

Chemical Incompatibilities

Understanding the chemical incompatibilities of **di-tert-butyl dicarbonate** is crucial for preventing dangerous reactions.



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Caption: Major chemical incompatibilities of **di-tert-butyl dicarbonate**.

Di-tert-butyl dicarbonate should be kept away from:

- Strong Acids and Bases: Can cause violent reactions.[5]
- Oxidizing Agents: Contact can lead to ignition.[13]
- Reducing Agents: Can result in violent reactions.[5]
- Moisture: Leads to slow decomposition and the generation of carbon dioxide, which can cause pressure buildup in sealed containers.[1][2]

By adhering to the safety precautions and handling procedures outlined in this guide, researchers, scientists, and drug development professionals can safely and effectively utilize **di-tert-butyl dicarbonate** in their work. A thorough understanding of its hazards and the implementation of robust safety protocols are paramount to ensuring a safe laboratory environment.

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